

Health Physics Considerations for Iridium-192

Handling: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

Cat. No.: B1214195

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health physics principles and practices essential for the safe handling of **Iridium-192** (Ir-192). Ir-192 is a potent gamma- and beta-emitting radionuclide widely used in industrial radiography and medical applications, particularly in brachytherapy for cancer treatment.^[1] Due to its significant radiation emissions, stringent safety protocols and a thorough understanding of its properties are paramount to ensure the safety of personnel and the public.

Radiological Properties of Iridium-192

Iridium-192 is a man-made radioactive isotope produced by the neutron activation of stable Iridium-191.^[2] Its relatively short half-life and high specific activity make it a valuable tool in various fields, but also necessitate frequent source replacement and careful handling.^[3]

Table 1: Key Radiological and Physical Properties of **Iridium-192**

Property	Value	Unit
Half-life	73.83	days
Primary Decay Modes	Beta (β^-) emission (~95.6%), Electron Capture (~4.4%)	-
Decay Products	Platinum-192 (stable), Osmium-192 (stable)	-
Principal Gamma Energies	0.317, 0.468, 0.604	MeV
Average Gamma Energy	~0.38	MeV
Beta (β^-) Maximum Energy	0.672	MeV
Specific Activity	3.41×10^{14}	Bq/g
	9.22×10^3	Ci/g

Source:[4]

Radiation Hazards

The primary hazards associated with **Iridium-192** are external exposure to its high-energy gamma radiation and, to a lesser extent, beta radiation. Internal exposure can occur through ingestion or inhalation of the material, though this is less common with sealed sources.

- **External Hazard:** Gamma rays from Ir-192 are highly penetrating and can deliver significant radiation doses to the whole body, increasing the risk of deterministic effects (e.g., radiation sickness) at high doses and stochastic effects (e.g., cancer) at any dose level.[5] Beta radiation can cause significant skin doses if the source is in close proximity to the body.
- **Internal Hazard:** While Ir-192 is typically used in sealed source form, any breach of this containment can lead to the release of radioactive material.[5] If ingested or inhaled, Ir-192 can irradiate internal organs.

Dosimetry and Shielding

Effective radiation protection relies on accurate dose assessment and the use of appropriate shielding.

Table 2: Dose Rate and Shielding Data for **Iridium-192**

Parameter	Value	Unit
Dose Rate Constants		
Specific Gamma-Ray Constant (Γ)	4.69	R·cm ² /mCi·hr
Air Kerma Rate Constant	1.115 (for MicroSelectron HDR source)	cGy/hr·U
Half-Value Layer (HVL)		
Lead (Pb)	3	mm
Steel	12.7	mm
Concrete	44.5	mm
Tenth-Value Layer (TVL)		
Lead (Pb)	12	mm

Sources:[4][6]

The fundamental principles of radiation protection, encapsulated by the acronym ALARA (As Low As Reasonably Achievable), are paramount when working with Ir-192.[7][8] These principles are:

- Time: Minimize the duration of exposure.
- Distance: Maximize the distance from the radiation source.
- Shielding: Use appropriate absorbing materials between the source and personnel.

Experimental Protocols

Adherence to detailed, standardized procedures is critical for ensuring safety. The following sections outline key protocols for handling **Iridium-192**.

Sealed Source Leak (Wipe) Test

Regularly testing for leakage from sealed sources is a regulatory requirement to ensure the integrity of the source encapsulation.[\[6\]](#)[\[9\]](#)

Methodology:

- Preparation:
 - Don personal protective equipment (PPE), including disposable gloves and a lab coat.
 - Prepare a wipe test kit containing a filter paper or cotton swab, a moistening agent (e.g., ethanol or distilled water), a labeled container for the wipe, and tongs.[\[10\]](#)
 - Perform a survey of the work area to establish background radiation levels.[\[11\]](#)
- Wipe Sampling:
 - Using tongs, moisten the wipe material.
 - Wipe the most accessible surfaces of the sealed source or its holder, paying close attention to welds and joints.[\[6\]](#) If the source is within a device, wipe the nearest accessible surface, such as the collimator or source port.[\[9\]](#)
 - Apply moderate pressure and cover an area of approximately 100 cm².
- Sample Analysis:
 - Place the wipe in its labeled container.
 - Analyze the wipe for removable contamination using a sensitive radiation detection instrument, such as a gamma counter or a liquid scintillation counter.[\[4\]](#)
 - The amount of removable activity should not exceed the regulatory limit, typically 0.005 μCi (185 Bq).

- Action Levels:
 - If the removable contamination exceeds the action level, the source is considered to be leaking.
 - Immediately remove the source from service, secure it in a shielded container, and notify the Radiation Safety Officer (RSO).
 - The area where the source was used should be decontaminated and surveyed.

Area Radiation Survey

Routine surveys of work and storage areas are essential to detect any unexpected radiation fields or contamination.

Methodology:

- Instrument Selection and Checks:
 - Select a survey meter appropriate for the type and energy of radiation being measured (e.g., a Geiger-Müller detector with a pancake probe for contamination surveys or an ion chamber for dose rate measurements).[\[12\]](#)
 - Perform pre-operational checks on the survey meter, including battery check, calibration date verification, and a source response check.[\[13\]](#)
- Survey Performance:
 - Measure the background radiation level in an area known to be free of contamination.
 - For dose rate surveys, hold the detector at a consistent height (e.g., 1 meter for ambient dose and 30 cm for contact dose) and move slowly through the area, observing the meter reading.
 - For contamination surveys, hold the probe approximately 1-2 cm from the surface and move it slowly (about 2-5 cm per second), listening for changes in the audible count rate.
[\[13\]](#)

- Pay particular attention to areas where sources are handled and stored.
- Documentation:
 - Record the survey results on a diagram of the area, noting the date, time, instrument used, and the name of the surveyor.
 - Any readings above established action levels must be reported to the RSO.

Personnel Dosimetry

Monitoring the radiation dose received by individuals working with Ir-192 is a fundamental component of a radiation safety program.^[14]

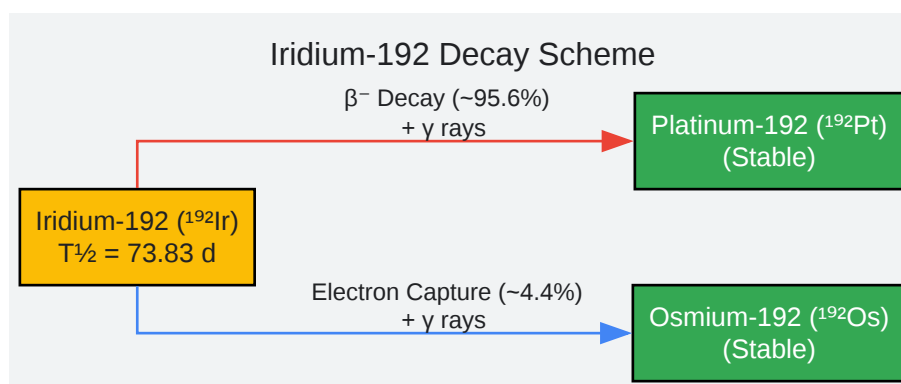
Methodology:

- Dosimeter Issuance and Use:
 - All personnel handling Ir-192 must be issued with appropriate personal dosimeters, typically a whole-body dosimeter (e.g., TLD or OSLD) and an extremity dosimeter (ring badge).^{[4][15]}
 - The whole-body dosimeter should be worn on the torso, between the neck and waist. When a lead apron is worn, a second dosimeter may be required to be worn outside the apron at collar level to assess the dose to the lens of the eye.^[15]
 - The ring badge should be worn on the hand most likely to receive the highest exposure, with the sensitive element facing the source.^[14]
- Dosimeter Exchange and Analysis:
 - Dosimeters are exchanged at a frequency determined by the potential for exposure, typically monthly or quarterly.^[15]
 - A designated control dosimeter, which is stored in a radiation-free area, should be exchanged along with the personnel dosimeters to account for background radiation and any dose received during transit.

- Dosimeters are processed by an accredited dosimetry service provider.
- Dose Record Keeping and Review:
 - The RSO must maintain records of all personnel dosimetry results.
 - Dose reports should be reviewed promptly. Any doses approaching or exceeding regulatory limits or internal action levels must be investigated.

Visualizations

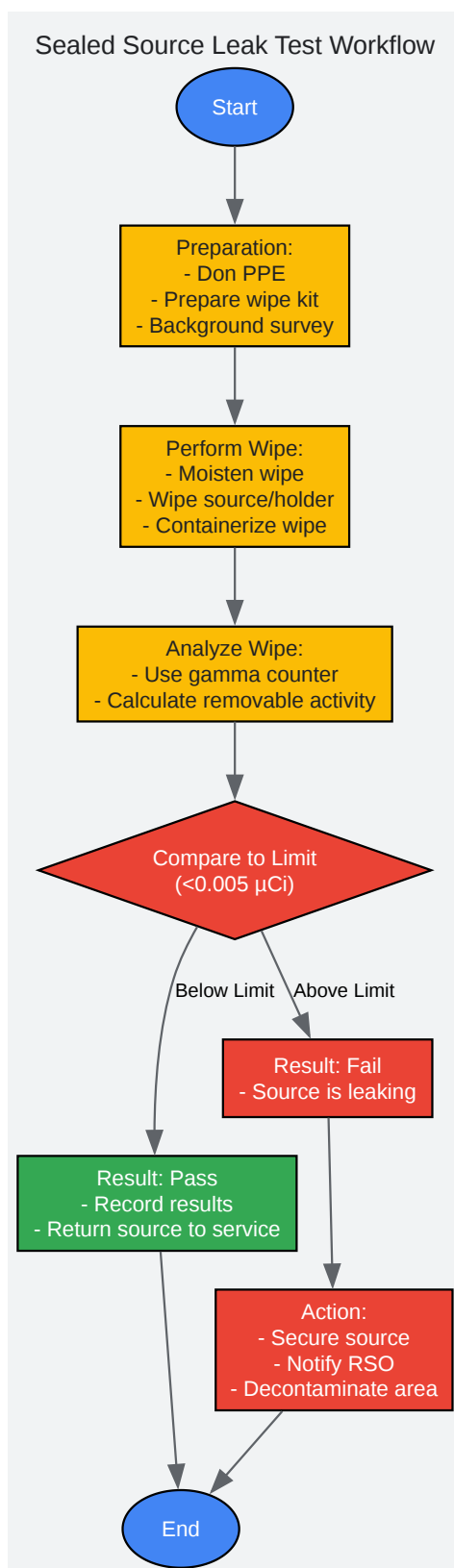
Iridium-192 Decay Scheme



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Caption: Simplified decay scheme of **Iridium-192** showing the two primary decay modes.

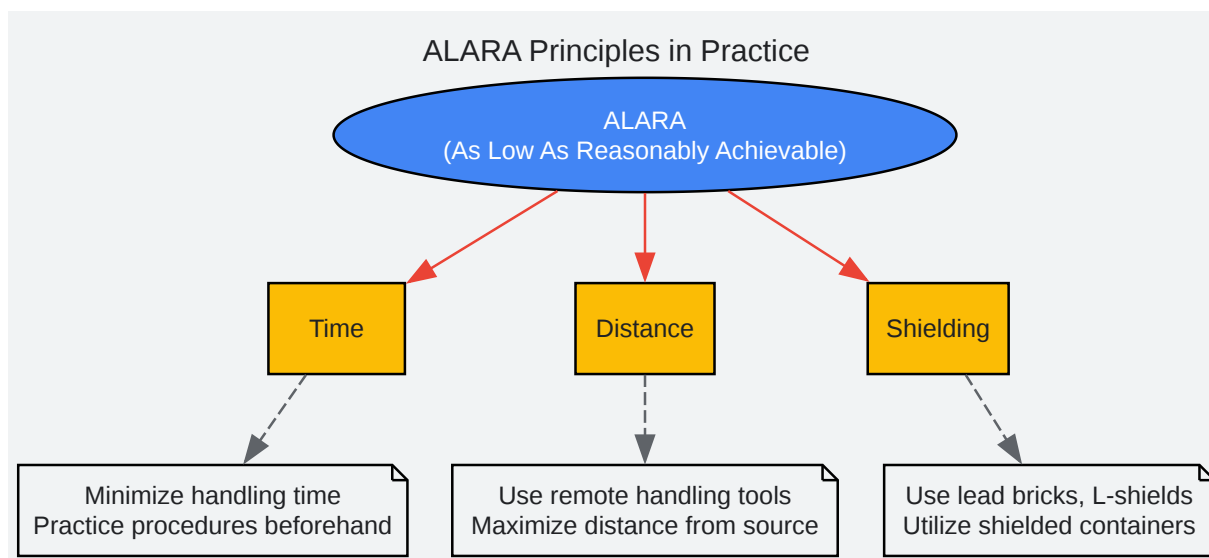
Experimental Workflow: Sealed Source Leak Test



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Caption: Step-by-step workflow for performing a sealed source leak test.

Logical Relationship: ALARA Principles in Practice



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Caption: The relationship between the core ALARA principles and their practical applications.

Emergency Procedures

All personnel working with **Iridium-192** must be familiar with emergency procedures. These procedures should be clearly documented and readily accessible.

In the event of a lost, stolen, or damaged source:

- **Secure the Area:** Immediately restrict access to the area where the incident occurred.
- **Notify Personnel:** Alert all individuals in the immediate vicinity to evacuate.
- **Contact the RSO:** Immediately notify the Radiation Safety Officer and provide all known details of the incident.
- **Perform Surveys:** If it is safe to do so, and if trained and equipped, perform a radiation survey to locate the source and assess the extent of any contamination.[16]
- **Follow RSO Instructions:** The RSO will direct further actions, which may include contacting regulatory agencies and coordinating recovery or cleanup efforts.[5]

Conclusion

The safe handling of **Iridium-192** is achievable through a robust health physics program that emphasizes a thorough understanding of its properties, strict adherence to established protocols, and a commitment to the principles of ALARA. Continuous training, regular safety audits, and a culture of safety consciousness are essential for all personnel involved in the use of this powerful radionuclide. By implementing the considerations outlined in this guide, researchers, scientists, and drug development professionals can effectively manage the risks associated with **Iridium-192** and ensure a safe working environment.

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- To cite this document: BenchChem. [Health Physics Considerations for Iridium-192 Handling: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214195/docs#health-physics-considerations-for-iridium-192-handling-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1214195/docs#health-physics-considerations-for-iridium-192-handling-an-in-depth-technical-guide)

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